

Application Notes and Protocols: Handling and Storage of **tert-Butyl Sulfide**

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Compound of Interest

Compound Name: *tert-Butyl sulfide*

Cat. No.: B089448

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Abstract: This document provides detailed procedures and safety information for the handling and storage of **tert-Butyl sulfide** (CAS No. 107-47-1) in a laboratory environment. The protocols outlined are intended for researchers, scientists, and drug development professionals to ensure safe usage and minimize risks associated with this chemical.

Chemical and Physical Properties

tert-Butyl sulfide, also known as di-**tert-butyl sulfide**, is a colorless liquid characterized by a strong, unpleasant stench.^[1] It is a flammable sulfur compound requiring specific handling and storage conditions to ensure laboratory safety.

Table 1: Physical and Chemical Properties of **tert-Butyl Sulfide**

Property	Value	Source
CAS Number	107-47-1	[1]
Molecular Formula	C8H18S	[1]
Molecular Weight	146.29 g/mol	[1] [2]
Appearance	Colorless liquid	[1]
Odor	Strong stench	[1]
Boiling Point	147 - 151 °C (at 760 mm Hg)	[1]
Melting Point	-11 °C	[1]
Flash Point	48 °C (118.4 °F)	[1]
Density	0.815 g/cm³	[1]
Vapor Pressure	5.22 mmHg (at 25 °C)	[3]

Hazard Identification and Safety Precautions

tert-Butyl sulfide is classified as a flammable liquid and poses several health risks.[\[1\]](#)[\[3\]](#) Understanding these hazards is critical for safe handling.

- Flammability: Flammable liquid and vapor.[\[1\]](#)[\[3\]](#) Vapors can travel to an ignition source and flash back.[\[1\]](#)
- Health Hazards: May cause skin, eye, and respiratory tract irritation.[\[1\]](#)[\[4\]](#) Ingestion of large amounts may lead to gastrointestinal irritation.[\[1\]](#)
- Stench: The compound has a powerful and unpleasant odor. All handling should be performed in a certified chemical fume hood to contain the smell and vapors.[\[1\]](#)

Table 2: Hazard Summary and Required Personal Protective Equipment (PPE)

Hazard	GHS Classification	Required PPE
Flammability	Flammable Liquid, Category 3[3]	Use in an area free of ignition sources. Use spark-proof tools and explosion-proof equipment.[1][3]
Eye Irritation	Eye Irritation, Category 2[3]	Chemical safety goggles or eyeglasses conforming to EN166 (EU) or OSHA 29 CFR 1910.133.[1][3]
Skin Irritation	Skin Irritant	Appropriate protective gloves (e.g., nitrile) and a lab coat or impervious clothing.[1][3]
Inhalation	Respiratory Irritation	All work must be conducted in a certified chemical fume hood to ensure adequate ventilation. [1][3] If exposure limits are exceeded, use a NIOSH/MSHA approved respirator.[1]

Protocols for Handling and Use

Adherence to strict protocols is necessary to minimize exposure and prevent accidents.

Protocol 3.1: Receiving and Inspection

- Upon receipt, move the container to a designated, well-ventilated receiving area, preferably within a fume hood.
- Inspect the container for any signs of damage or leakage. Check that the cap is tightly sealed.
- Verify that the label information matches the order details and the Safety Data Sheet (SDS).
- If the container is damaged, follow the spill response protocol (Section 5.1).

Protocol 3.2: Dispensing and Aliquoting

- Preparation: Don all required PPE as listed in Table 2. Ensure a chemical spill kit is readily accessible.
- Ventilation: Perform all dispensing and aliquoting operations inside a certified chemical fume hood.
- Grounding: To prevent static electricity discharge, which can ignite vapors, ground and bond the container and receiving equipment.[\[3\]](#)
- Tools: Use non-sparking tools for opening and closing containers.[\[1\]](#)[\[3\]](#)
- Procedure: Open the container slowly to release any pressure buildup. Use a clean, dry pipette or syringe to transfer the desired amount of liquid.
- Sealing: Immediately after dispensing, securely close both the primary and any secondary containers.[\[1\]](#)[\[3\]](#)
- Labeling: Clearly label all secondary containers with the chemical name, concentration, date, and appropriate hazard warnings.

Storage Procedures

Proper storage is crucial for maintaining the chemical's stability and preventing hazardous situations.

Table 3: Recommended Storage Conditions

Parameter	Recommendation	Rationale
Location	Store in a cool, dry, well-ventilated place designated as a "Flammables Area". [1] [5]	To prevent vapor accumulation and reduce fire risk.
Temperature	Store in a cool place, avoiding temperatures above 50°C (122°F). [1]	Chemical is stable under normal temperatures but high heat is an ignition risk. [1]
Container	Keep in a tightly closed container. [1] [3] [5]	To prevent vapor escape and contamination.
Incompatibilities	Store away from strong oxidizing agents, strong acids, and strong bases. [1] [5] [6]	To prevent hazardous chemical reactions.
Ignition Sources	Keep away from all sources of ignition, including heat, sparks, and open flames. [1] [5] [6]	The substance is a flammable liquid. [1] [3]

Emergency Procedures

Protocol 5.1: Spill Response

- Immediate Actions: Alert all personnel in the immediate area and evacuate if necessary.[\[7\]](#)[\[8\]](#)
Remove all sources of ignition.[\[3\]](#)[\[9\]](#)
- Assess the Spill:
 - Minor Spill (<100 mL): If you are trained and have the proper PPE and spill kit, proceed with cleanup.
 - Major Spill (>100 mL): Evacuate the area immediately. Close the laboratory doors and notify the Emergency Health and Safety (EHS) office and your supervisor.[\[10\]](#)
- Cleanup (Minor Spills):
 - Don appropriate PPE, including respiratory protection if necessary.[\[7\]](#)

- Contain the spill by covering it with an inert, non-combustible absorbent material like vermiculite, sand, or earth.[1][9]
- Work from the outside of the spill inward to prevent spreading.[11]
- Using non-sparking tools, scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.[1][3]
- Wipe the spill area with a mild detergent and water, then dry.[11]
- Place all contaminated materials (gloves, absorbent pads) into the hazardous waste container.[7]

Protocol 5.2: First Aid Measures

- Inhalation: Immediately move the affected person to fresh air.[1] If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[1]
- Skin Contact: Remove contaminated clothing and shoes immediately.[1] Flush the affected skin with plenty of water for at least 15 minutes.[1][10] Get medical aid if irritation develops. [1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][10] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[1] If the person is conscious and alert, give 2-4 cupfuls of water or milk.[1] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.

Waste Disposal

All waste containing **tert-Butyl sulfide**, including contaminated absorbents and empty containers, must be treated as hazardous waste.[5]

- Collect all waste in a suitable, properly labeled, and tightly sealed container.
- Empty containers may retain product residue and vapors and can be dangerous.[5]

- Dispose of the waste through your institution's EHS office, following all local, state, and federal regulations.

Visual Workflows

The following diagrams illustrate the standard procedures for handling **tert-Butyl sulfide**.

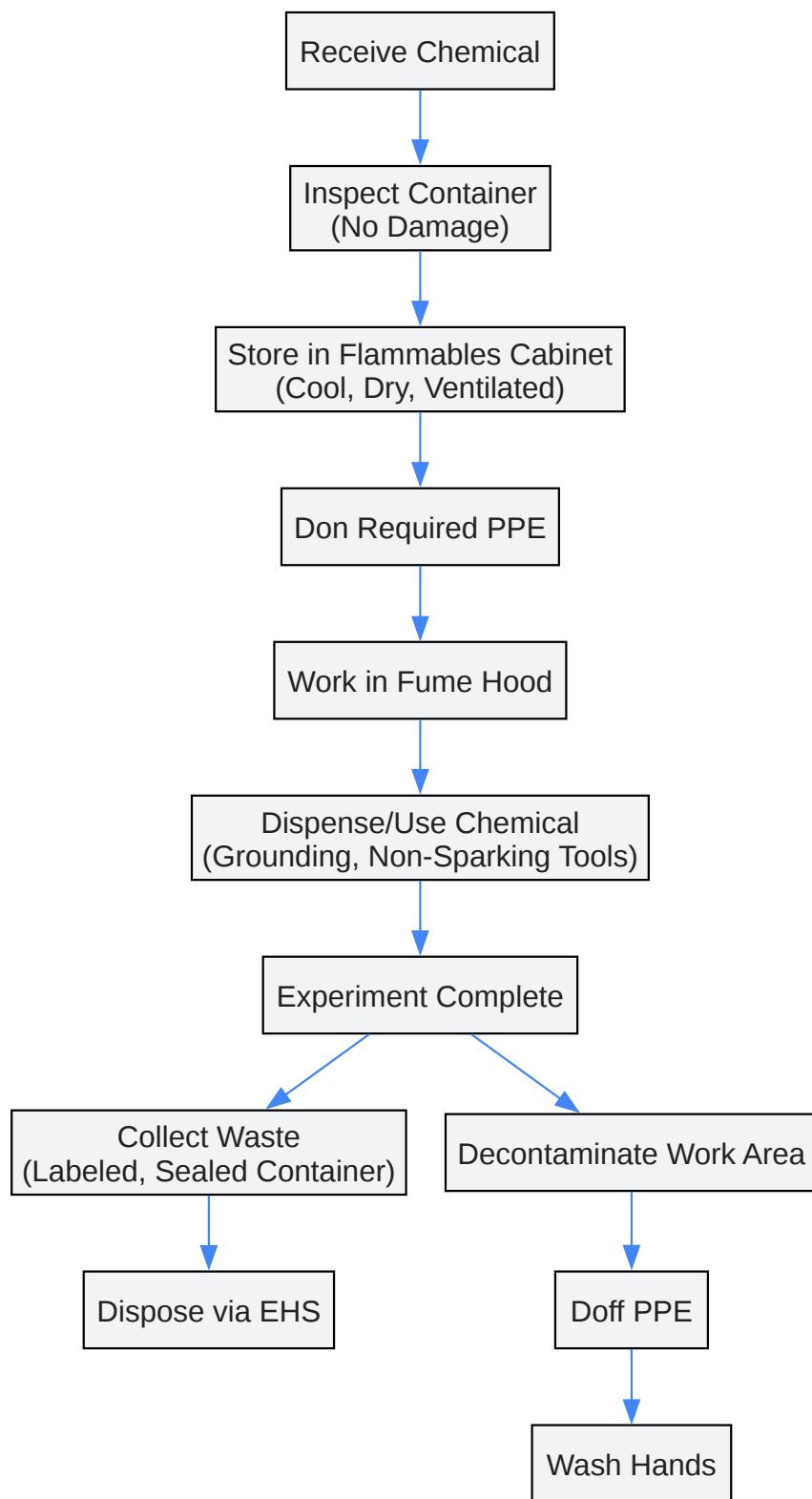


Diagram 1: Standard Workflow for Handling tert-Butyl Sulfide

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Caption: Standard workflow for handling **tert-Butyl Sulfide**.

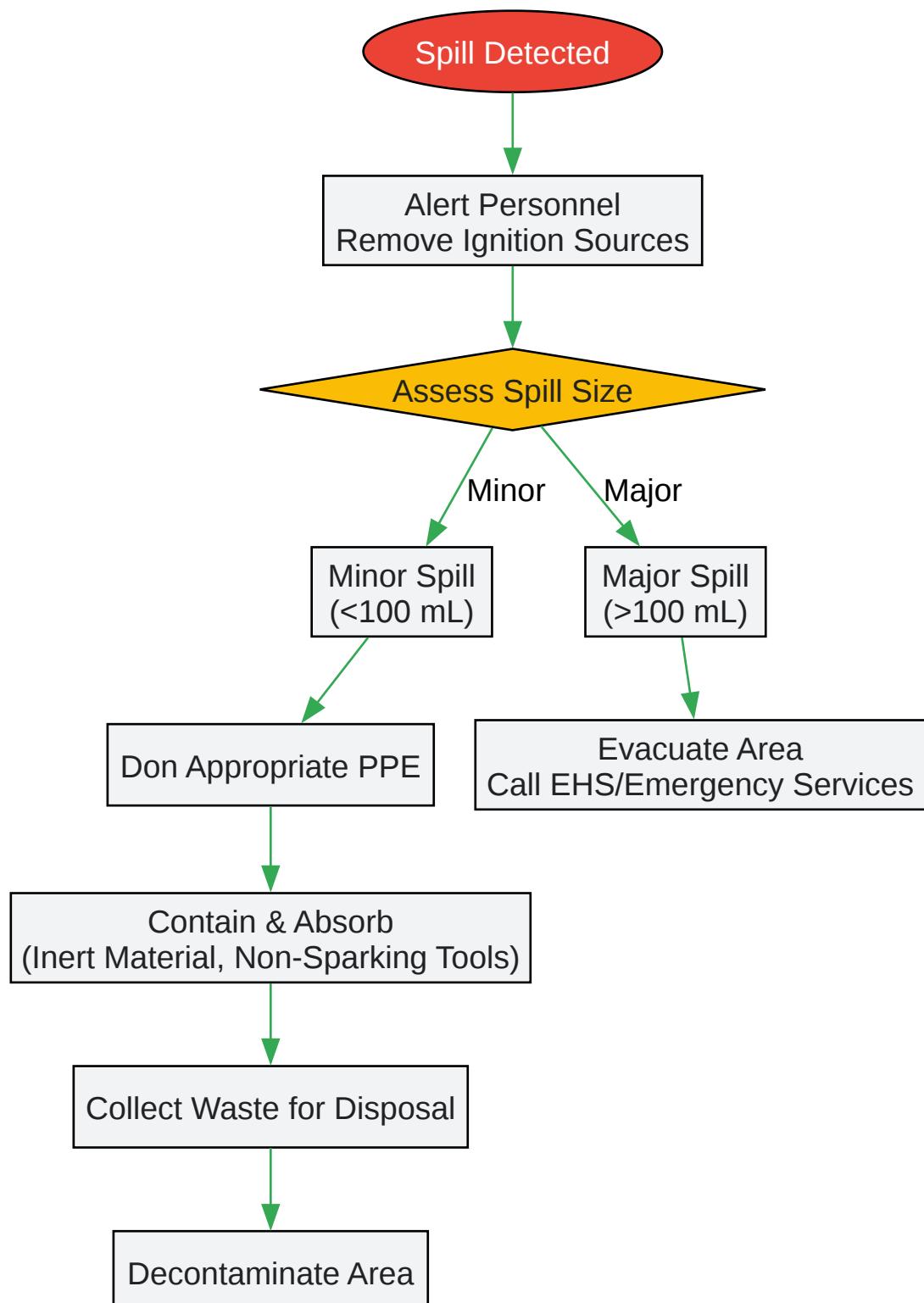


Diagram 2: Spill Response Logic

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Caption: Decision tree for responding to a chemical spill.

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- To cite this document: BenchChem. [Application Notes and Protocols: Handling and Storage of tert-Butyl Sulfide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b089448#handling-and-storage-procedures-for-tert-butyl-sulfide-in-the-lab>

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